

7-Fluoro-2-methylquinoline molecular weight and formula

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinoline

Cat. No.: B075012

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An In-Depth Technical Guide to 7-Fluoro-2-methylquinoline

This guide provides essential physicochemical data for **7-Fluoro-2-methylquinoline**, a fluorinated heterocyclic compound of interest to researchers and scientists in the field of drug development and chemical synthesis.

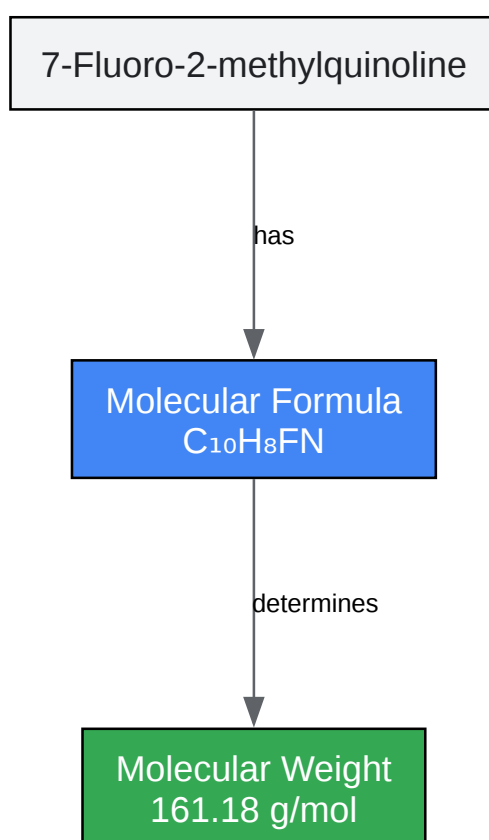
Physicochemical Properties

7-Fluoro-2-methylquinoline is a solid, appearing as a white to yellow or orange powder or crystal. Key quantitative data for this compound are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₈ FN	[1][2][3]
Molecular Weight	161.18 g/mol	[1][2][3][4]
CAS Number	1128-74-1	[1][2]
Melting Point	47-51 °C	[2][4]
Boiling Point	120 °C at 15 mmHg	[4]

Structural and Molecular Information

The molecular formula and weight are fundamental properties derived from the compound's atomic composition. The relationship between the compound's name and these core properties is illustrated below.



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Figure 1. Logical relationship of **7-Fluoro-2-methylquinoline**'s core properties.

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